

Determining Inosine-2,8-d2 Enrichment in Metabolites: A Guide for Researchers

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Compound of Interest		
Compound Name:	Inosine-2,8-d2	
Cat. No.:	B12418265	Get Quote

Application Note & Protocol

For researchers, scientists, and drug development professionals engaged in metabolic studies, the use of stable isotope-labeled compounds is a powerful technique to trace the fate of molecules through complex biochemical pathways. **Inosine-2,8-d2**, a deuterated form of the purine nucleoside inosine, serves as an excellent tracer for investigating purine metabolism. This document provides detailed application notes and protocols for determining the enrichment of **Inosine-2,8-d2** in downstream metabolites, focusing on liquid chromatographytandem mass spectrometry (LC-MS/MS) based methods.

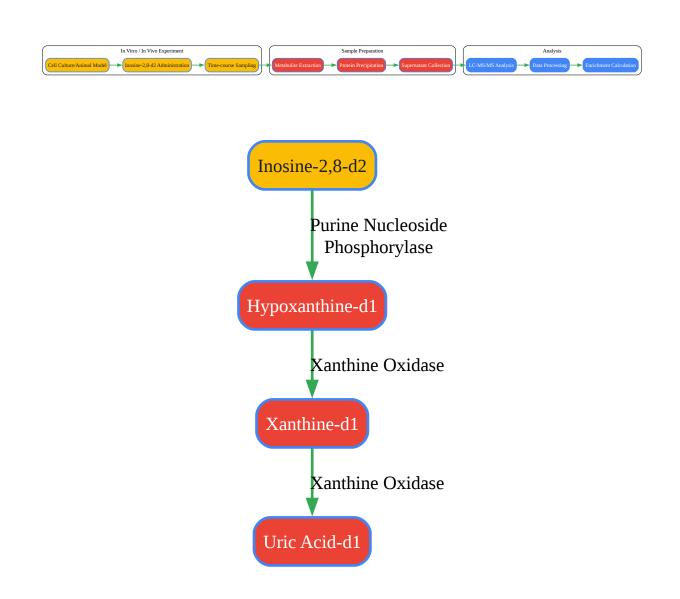
Introduction to Inosine Metabolism and Isotope Tracing

Inosine is a central intermediate in purine metabolism, formed from the deamination of adenosine or from the breakdown of inosine monophosphate (IMP).[1] It can be further metabolized to hypoxanthine, xanthine, and ultimately uric acid.[2] By introducing Inosine-2,8-d2 into a biological system, researchers can track the incorporation of the deuterium labels into these downstream metabolites, providing quantitative insights into the activity of the purine salvage pathway and catabolism. This approach is invaluable for understanding the metabolic reprogramming in various diseases, including cancer and metabolic disorders, and for evaluating the efficacy of drugs targeting these pathways.

Experimental Workflow Overview



A typical workflow for an **Inosine-2,8-d2** tracing study involves several key stages, from cell culture or animal studies to data analysis.



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References



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- 2. Simultaneous determination of inosine, hypoxanthine, xanthine, and uric acid and the effect of metal chelators PubMed [pubmed.ncbi.nlm.nih.gov]
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